

# Application Notes and Protocols for GSK-1004723 in Radioligand Binding Assays

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## Compound of Interest

Compound Name: GSK-1004723

Cat. No.: B1672344

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These application notes provide a comprehensive guide to utilizing **GSK-1004723**, a potent dual-acting antagonist for the histamine H1 and H3 receptors, in radioligand binding assays. This document includes detailed protocols for competitive binding assays, quantitative data on the binding affinity of **GSK-1004723**, and diagrams of the associated signaling pathways and experimental workflows.

## Introduction to GSK-1004723

**GSK-1004723** is a novel pharmacological tool characterized by its high affinity and slow dissociation from both the histamine H1 and H3 receptors.<sup>[1][2]</sup> Its dual antagonism makes it a compound of interest for studying the combined roles of these receptors in various physiological and pathological processes. Radioligand binding assays are a fundamental technique for characterizing the interaction of compounds like **GSK-1004723** with their receptor targets, providing quantitative measures of binding affinity.

## Quantitative Data: Binding Affinity of GSK-1004723

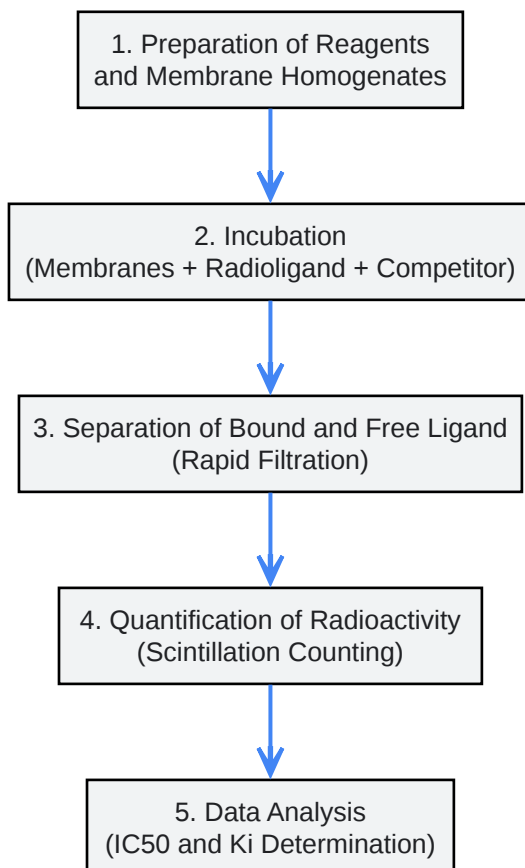
The binding affinity of **GSK-1004723** for human histamine H1 and H3 receptors has been determined through competitive radioligand binding assays. The data is summarized in the table below.

Compound	Receptor	Radioligand Used	pKi	Ki (nM)	Source
GSK-1004723	Human Histamine H1	[ <sup>3</sup> H]-mepyramine	10.2	0.063	<a href="#">[1]</a> <a href="#">[2]</a>
GSK-1004723	Human Histamine H3	[ <sup>3</sup> H]-GSK189254	10.6	0.025	<a href="#">[1]</a> <a href="#">[2]</a>

pKi is the negative logarithm of the inhibitory constant (Ki). A higher pKi value indicates a higher binding affinity.

## Signaling Pathways

**GSK-1004723** acts as an antagonist at two different G protein-coupled receptors (GPCRs) that are coupled to distinct intracellular signaling cascades.



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## References

- 1. Pharmacological characterization of GSK1004723, a novel, long-acting antagonist at histamine H(1) and H(3) receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacological characterization of GSK1004723, a novel, long-acting antagonist at histamine H1 and H3 receptors - PMC [pmc.ncbi.nlm.nih.gov]
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